

Application Note and Protocol: Preparation of TCS 2314 Stock Solution in DMSO

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Compound of Interest

Compound Name: TCS 2314

Cat. No.: B15603953

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Audience: Researchers, scientists, and drug development professionals.

Introduction **TCS 2314** is a potent and selective antagonist of the integrin very late antigen-4 (VLA-4; $\alpha 4\beta 1$), with an IC₅₀ value of 4.4 nM.^{[1][2][3]} By inhibiting VLA-4, **TCS 2314** effectively blocks the activation and recruitment of inflammatory cells, making it a valuable tool for research in immunology, inflammation, and related therapeutic areas.^{[1][2][3]} Accurate and consistent preparation of a stock solution is the first critical step for reliable experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for **TCS 2314**, demonstrating high solubility.^{[2][4][5]} This document provides a detailed protocol for the preparation, storage, and handling of **TCS 2314** stock solutions in DMSO.

Quantitative Data Summary

The key properties of **TCS 2314** are summarized in the table below. Note that the batch-specific molecular weight, found on the product vial or Certificate of Analysis, should always be used for precise calculations.

Parameter	Value	Reference
IUPAC Name	2-[1-[(3S)-4-[2-[4-[(2-methylphenyl)carbamoylamino]phenyl]acetyl]morpholine-3-carbonyl]piperidin-4-yl]acetic acid	[4]
Molecular Formula	C ₂₈ H ₃₄ N ₄ O ₆	[1][3][4]
Molecular Weight	522.59 g/mol	[1][3][5]
CAS Number	317353-73-4	[1][2][4]
Purity	≥98% by HPLC	[2][5]
Solubility in DMSO	≤ 52.26 mg/mL; ≤ 100 mM	[1][5]
Solubility in Ethanol	≤ 26.13 mg/mL; ≤ 50 mM	[5]
Storage (Solid)	Room Temperature (RT) or -20°C for long-term (months to years)	[1][4]
Storage (DMSO Solution)	-20°C for up to 1 month; -80°C for up to 6 months	[1]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the preparation of a 10 mM stock solution of **TCS 2314** in DMSO. The final concentration can be adjusted based on experimental needs.

Materials:

- **TCS 2314** powder (batch-specific molecular weight noted)
- Anhydrous or low-water content Dimethyl Sulfoxide (DMSO)
- Sterile, tightly sealed vials (e.g., amber glass or polypropylene cryovials)

- Calibrated analytical balance
- Precision micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Pre-dissolution Preparation:
 - Before opening, allow the vial of **TCS 2314** powder to equilibrate to room temperature for at least 60 minutes. This prevents condensation of atmospheric moisture onto the compound.
 - Ensure that the DMSO used is anhydrous, as DMSO is highly hygroscopic and absorbed water can significantly reduce the solubility of the compound.^[6] Use a fresh, sealed bottle of anhydrous DMSO for best results.^[6]
- Calculation:
 - To prepare a 10 mM stock solution, the required mass of **TCS 2314** and volume of DMSO must be calculated. The formula for this calculation is: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example Calculation for 1 mL of 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 522.59 \text{ g/mol} / 1000 = 5.23 \text{ mg}$
 - Therefore, you will need to weigh 5.23 mg of **TCS 2314** and dissolve it in 1 mL of anhydrous DMSO.
- Dissolution:

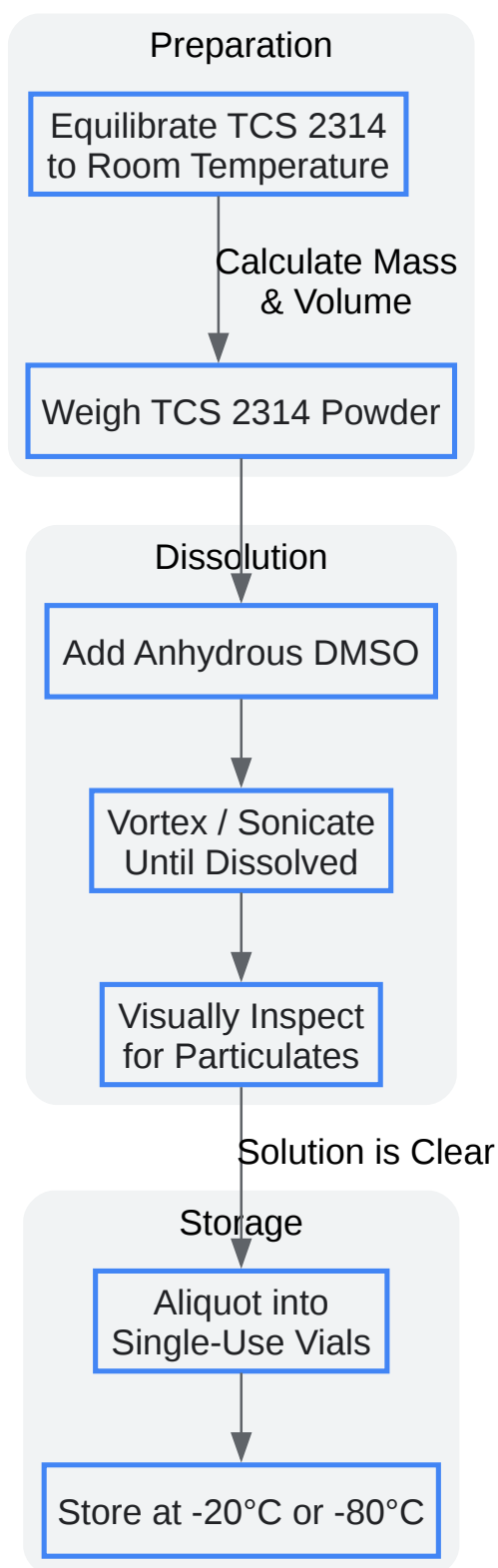
- Carefully weigh the calculated amount of **TCS 2314** powder and place it into a sterile vial.
- Add the calculated volume of anhydrous DMSO to the vial.
- Tightly cap the vial and vortex thoroughly for 2-5 minutes until the solid is completely dissolved.^[6]
- Visually inspect the solution against a light source to ensure there are no visible particulates.
- If dissolution is slow, brief sonication (5-10 minutes) or gentle warming of the solution (to 37°C) can be used to aid dissolution.^[6]
- Storage and Aliquoting:
 - For optimal stability and to avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.^[6]
 - Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).^[1]
 - Clearly label all aliquots with the compound name, concentration, date of preparation, and solvent.

Safety Precautions:

- Always handle **TCS 2314** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, safety glasses, and a lab coat.
- DMSO can facilitate the absorption of chemicals through the skin. Avoid direct contact. If contact occurs, wash the affected area thoroughly with water.

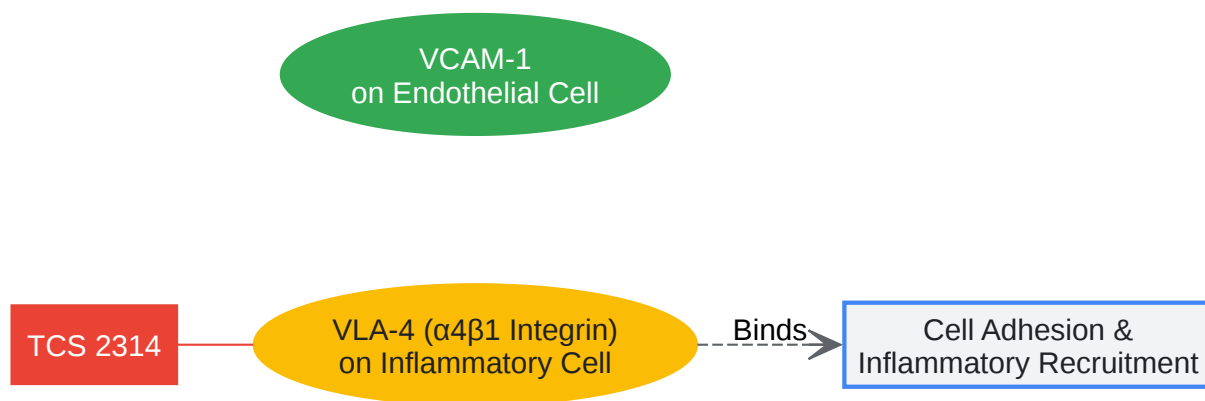
Visualizations

The following diagrams illustrate the experimental workflow for stock solution preparation and the biological mechanism of **TCS 2314**.



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Caption: Workflow for preparing **TCS 2314** stock solution.



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Caption: Mechanism of action of **TCS 2314** as a VLA-4 antagonist.

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